

Application Notes and Protocols for NSC 109555 in Kinase Assays

Author: BenchChem Technical Support Team. Date: December 2025



These application notes provide comprehensive protocols for utilizing **NSC 109555**, a selective and reversible ATP-competitive inhibitor of Checkpoint Kinase 2 (Chk2), in both biochemical and cell-based kinase assays. This document is intended for researchers, scientists, and drug development professionals investigating Chk2 signaling and developing novel therapeutics.

Introduction

NSC 109555 is a potent inhibitor of Chk2, a critical serine/threonine kinase involved in the DNA damage response pathway.[1][2][3] Activated by DNA damage, Chk2 phosphorylates a variety of downstream substrates to induce cell cycle arrest, DNA repair, or apoptosis.[3] Due to its central role in maintaining genomic integrity, Chk2 is a significant target in cancer therapy. NSC 109555 offers a valuable tool for studying Chk2 function and for the development of novel anticancer agents. These protocols detail its use in both biochemical assays to determine its direct inhibitory activity against Chk2 and in cell-based assays to assess its effects on Chk2 signaling within a cellular context.

Data Presentation

The inhibitory activity of **NSC 109555** against various kinases is summarized below. The half-maximal inhibitory concentration (IC50) is a measure of the inhibitor's potency.

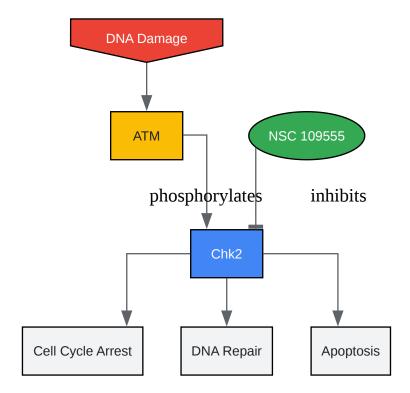


Kinase Target	IC50 (nM)	Assay Conditions
Chk2	200 - 240	Cell-free kinase assay[1][2][3]
Chk1	>10,000	Cell-free kinase assay
Brk	210	Cell-free kinase assay[2]
c-Met	6,000	Cell-free kinase assay[2]
IGFR	7,400	Cell-free kinase assay[2]
LCK	7,100	Cell-free kinase assay[2]

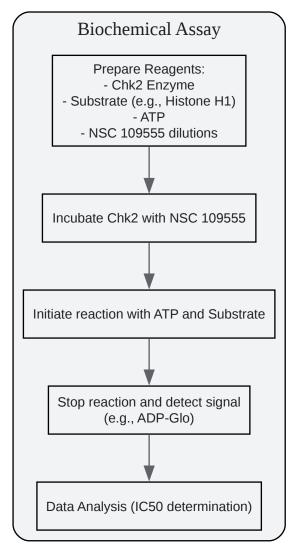
Signaling Pathway and Experimental Workflow

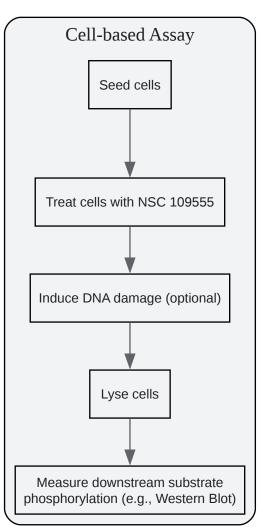
The following diagrams illustrate the Chk2 signaling pathway and the general experimental workflows for biochemical and cell-based kinase assays.











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References

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- 3. Crystal structure of checkpoint kinase 2 in complex with NSC 109555, a potent and selective inhibitor PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for NSC 109555 in Kinase Assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10752343#how-to-use-nsc-109555-in-a-kinase-assay]

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